

MTI-101 synthesis and purification methods

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Compound of Interest

Compound Name: Mvt-101
CAS No.: 128657-47-6
Cat. No.: B166266

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Executive Summary & Chemical Architecture

MTI-101 is a pharmacologically optimized, cyclic peptide derived from the D-amino acid peptide HYD1. Unlike traditional chemotherapeutics that induce apoptosis, MTI-101 triggers necrotic cell death in multiple myeloma and small cell lung cancer (SCLC) lines by modulating CD44/integrin complexes and inducing calcium overload.

Chemical Challenges: The synthesis of MTI-101 presents two primary challenges:

- **Stereochemical Integrity:** The exclusive use of D-amino acids renders the peptide resistant to proteolysis but requires strict adherence to enantiomeric purity during coupling.
- **Macrocyclization:** Achieving head-to-tail cyclization requires overcoming entropic barriers, necessitating high-dilution strategies to prevent oligomerization.

Synthesis Strategy: Fmoc-SPPS & Cyclization

The most robust method for synthesizing MTI-101 is Fmoc-Solid Phase Peptide Synthesis (SPPS) on a chlorotrityl chloride resin (to allow cleavage of the protected peptide), followed by solution-phase cyclization.

Workflow Logic

We utilize a "Linear-First" approach. The linear precursor is synthesized on a hyper-acid-labile resin. This allows us to cleave the peptide from the resin without removing the side-chain protecting groups. The fully protected linear peptide is then cyclized in solution (Head-to-Tail), and finally, global deprotection is performed.

Visual Workflow (Graphviz)



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Figure 1: Optimized workflow for the synthesis of cyclic D-peptides (MTI-101 class) utilizing the side-chain protected strategy.

Detailed Experimental Protocol

Phase A: Linear Precursor Synthesis

Reagents:

- Resin: 2-Chlorotrityl Chloride Resin (Loading: 0.6–0.8 mmol/g).
- Amino Acids: Fmoc-D-Ala-OH, Fmoc-D-Lys(Boc)-OH, etc. (Full D-series).
- Coupling Agents: HBTU / HOBt / DIEA.

Protocol:

- Resin Loading: Swell resin in DCM for 30 min. Load the first C-terminal D-amino acid (1.2 eq) with DIEA (4 eq) in DCM. Cap unreacted sites with MeOH/DIEA/DCM (2:1:17).
- Fmoc Deprotection: Treat with 20% Piperidine in DMF (min). Wash with DMF ().

- Coupling Cycles:
 - Activate Fmoc-D-AA (3 eq) with HBTU (3 eq), HOBT (3 eq), and DIEA (6 eq) in DMF.
 - React for 45–60 min.
 - Quality Control: Perform Kaiser Test after every coupling.
- Final Fmoc Removal: Remove the N-terminal Fmoc group while the peptide is still on the resin.

Phase B: Cleavage of Protected Peptide

Critical Step: We must cleave the peptide from the resin but keep side-chain protecting groups (e.g., Boc, tBu) intact.

- Treat resin with 1% TFA in DCM (min).
- Filter directly into a flask containing 10% Pyridine in MeOH (to neutralize TFA immediately).
- Concentrate under reduced pressure. Precipitate with cold water or ether to obtain the Protected Linear Peptide.

Phase C: Solution-Phase Cyclization

- Dilution: Dissolve the linear protected peptide in dry DCM/DMF (9:1) to a concentration of < 1 mM (Pseudo-high dilution). This prevents intermolecular reactions (dimerization).
- Activation: Add PyBOP (3 eq) and HOBT (3 eq).
- Initiation: Add DIEA (6 eq) dropwise. Stir at room temperature for 24–48 hours.
- Monitoring: Monitor by HPLC/MS for the disappearance of the linear mass and appearance of the cyclic mass (Linear mass - 18 Da).
- Workup: Evaporate solvents.

Phase D: Global Deprotection

- Dissolve the cyclic protected peptide in TFA/TIS/H₂O (95:2.5:2.5).
- Stir for 2–3 hours to remove side-chain protecting groups (Boc, etc.).
- Precipitate in cold diethyl ether. Centrifuge and dry.

Purification & Characterization

Crude MTI-101 will contain linear byproducts and coupling reagents.

Table 1: Preparative HPLC Conditions

Parameter	Setting
Column	C18 Preparative (e.g., Phenomenex Luna, 5µm, 250 x 21.2mm)
Mobile Phase A	0.1% TFA in Water (Milli-Q)
Mobile Phase B	0.1% TFA in Acetonitrile (HPLC Grade)
Gradient	5% B to 65% B over 45 minutes (Linear)
Flow Rate	15–20 mL/min
Detection	UV at 220 nm (peptide bond) and 280 nm (if aromatic residues present)

Quality Control Criteria:

- Purity: >95% via Analytical HPLC.
- Identity: ESI-MS must match calculated
- .
- Note: Cyclic peptides often fly as

or

adducts more readily than linear analogs.

Biological Validation: Mechanism of Action

To validate the biological activity of synthesized MTI-101, researchers should assess its ability to induce Calcium (

) influx, the hallmark of its necrotic mechanism.

Mechanism Logic: MTI-101 binds to the CD44/Integrin complex

Super-activation of TRPC1 channels

Massive

influx

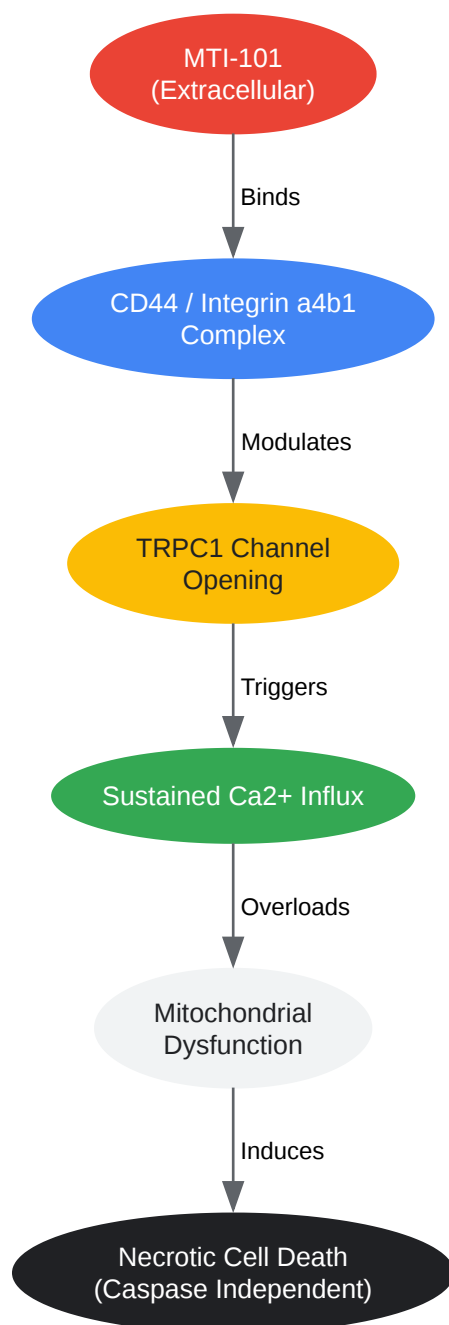
Calpain activation

Necrosis.

Validation Assay: Fluo-4 Calcium Flux

- Load Multiple Myeloma cells (e.g., MM.1S) with Fluo-4 AM dye.
- Treat with MTI-101 (10–40 μ M).
- Measure fluorescence intensity via Flow Cytometry or Plate Reader over 60 minutes.
- Positive Result: Significant, sustained increase in fluorescence compared to vehicle control.

Visual Mechanism (Graphviz)



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Figure 2: Pharmacological Mechanism of Action of MTI-101 leading to necrotic cell death.

References

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